

# Personal protective equipment for handling TNO155

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## Compound of Interest

Compound Name: TNO155

Cat. No.: B2543578

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## Essential Safety Precautions for Handling TNO155

**IMMEDIATE ACTION REQUIRED:** This document provides critical safety and operational guidance for all personnel handling the SHP2 inhibitor, **TNO155**.

**TNO155** is a potent, selective, and orally active allosteric inhibitor of wild-type SHP2.<sup>[1][2]</sup> While specific safety data sheets (SDS) for **TNO155** are not publicly available, guidance for handling similar SHP2 inhibitors, such as Shp2-IN-9, provides a strong basis for safe operational procedures.<sup>[3]</sup> Adherence to these protocols is mandatory to mitigate exposure risks.

## Personal Protective Equipment (PPE)

All personnel must don the following PPE before handling **TNO155**. This equipment is designed to create a barrier against potential chemical exposure through inhalation, skin contact, or splashing.<sup>[4]</sup>

PPE Category	Item	Specification	Rationale
Hand Protection	Gloves	Nitrile gloves are preferred for their chemical resistance. For extended contact, double-gloving is recommended.	Prevents skin contact with the compound.[3]
Eye Protection	Safety Glasses / Goggles	Safety glasses with side shields are the minimum requirement. Chemical splash goggles are recommended when there is a risk of splashing.	Protects eyes from accidental splashes or aerosolized particles. [3]
Body Protection	Lab Coat	A long-sleeved, impermeable lab coat should be worn.	Protects skin and personal clothing from contamination.[3]
Respiratory Protection	N95 Respirator	A properly fitted N95 respirator or higher is recommended when handling the powder outside of a certified chemical fume hood or for large quantities.	Minimizes the risk of inhaling fine particles of the compound.[3]

## Operational Plan: Safe Handling from Receipt to Disposal

A systematic approach to handling **TNO155** is crucial for laboratory safety. The following procedural steps provide guidance for each stage of the handling process.

### Receiving and Storage

Upon receipt of **TNO155**, visually inspect the package for any signs of damage or leakage.<sup>[3]</sup> If the package is compromised, follow institutional spill procedures immediately. Log the date of receipt and the date the container is opened.

For storage, **TNO155** as a solid powder should be kept in a dry, dark environment.<sup>[5]</sup>

Recommended storage temperatures are as follows:

Form	Storage Temperature	Duration
Powder	-20°C	Long term (months to years) <sup>[5]</sup>
Powder	0 - 4°C	Short term (days to weeks) <sup>[5]</sup>
In DMSO	-80°C	6 months <sup>[3]</sup>
In DMSO	4°C	2 weeks <sup>[3]</sup>

## Weighing and Solution Preparation

All weighing of powdered **TNO155** must be conducted in a certified chemical fume hood or a balance enclosure to minimize inhalation exposure.<sup>[3]</sup> Use disposable weigh boats to prevent cross-contamination.<sup>[3]</sup> When preparing solutions, slowly add the solvent (e.g., DMSO) to the pre-weighed compound to avoid splashing.<sup>[3]</sup>

## Disposal Plan

All waste contaminated with **TNO155** must be treated as hazardous waste. This includes:

- Weigh boats
- Pipette tips
- Gloves
- Bench paper

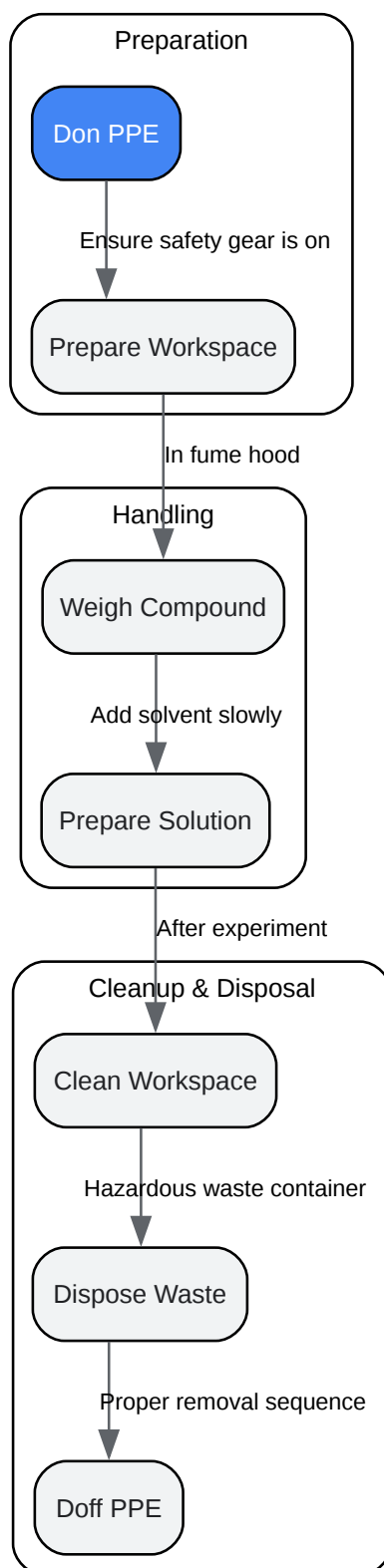
Collect all contaminated solid waste in a designated, sealed, and clearly labeled hazardous waste container.<sup>[3]</sup>

## Hazard Identification

While a specific hazard classification for **TNO155** is not available, a similar SHP2 inhibitor, Shp2-IN-9, is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[3] It is prudent to handle **TNO155** with the same level of caution.

## Experimental Workflow for Safe Handling

The following diagram outlines the necessary steps for safely handling **TNO155** in a laboratory setting.



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Caption: Workflow for Safe Handling of **TNO155**.

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